Naming Conventions for Fluorinated Mercapto-Ketones: A Technical Guide

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Compound of Interest

Compound Name:	*1-Chloro-1-(2-fluoro-6-mercaptophenyl)propan-2-one*
Cat. No.:	*B15383163*

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Executive Summary

Fluorinated mercapto-ketones represent a specialized class of polyfunctional scaffolds increasingly relevant in drug discovery. The strategic introduction of fluorine modulates lipophilicity and metabolic stability (

modulation), while the thiol (mercapto) and ketone moieties offer critical handles for covalent inhibition and bioisosteric replacement.

However, the nomenclature for these compounds is frequently mishandled due to conflicting historical conventions ("mercapto" vs. "sulfanyl") and complex priority rules involving halogens. This guide provides a definitive, IUPAC-compliant framework (based on the 2013 Blue Book recommendations) for naming these structures, ensuring consistency in patent filings and database curation.

Part 1: Hierarchical Principles & Rules

To accurately name a fluorinated mercapto-ketone, one must strictly adhere to the IUPAC Order of Precedence. The fundamental challenge lies in the fact that while ketones are high-

priority groups, thiols and halogens occupy significantly lower tiers, often functioning merely as prefixes.

The Priority Cascade

According to IUPAC Blue Book P-41, the seniority of functional groups determines the parent structure and the suffix.

Rank	Functional Group	Formula	Status in this Context	Nomenclature Role
1	Ketone		Highest Priority	Suffix: -one
2	Thiol		Lower Priority	Prefix: sulfanyl- (Preferred) or mercapto-
3	Halogen		Lowest Priority	Prefix: fluoro-

Critical Note on Thiol Nomenclature: While "mercapto-" is the traditional prefix for the

group and remains widely recognized in the pharmaceutical industry, IUPAC 2013 recommendations (P-63.1.5) explicitly prefer "sulfanyl-" to denote the substituent

. This guide will utilize the systematic "sulfanyl-" while acknowledging "mercapto-" in specific case studies where traditional usage persists.

Numbering Logic

- Principal Group: The parent chain is numbered to give the ketone carbonyl group the lowest possible locant.[1]
- Tie-Breaking: If the ketone position is symmetrical (e.g., in a pentan-3-one core), numbering is determined by the "Lowest Locant Rule" applied to the set of substituents (fluorine and thiol).
- Alphabetical Preference: If locant sets are identical from either direction, the lower number is assigned to the substituent cited first alphabetically.

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- Fluoro vs. Sulfanyl: F precedes S.
- Fluoro vs. Mercapto: F precedes M.
- Result: In a tie, Fluorine usually dictates the numbering direction over the thiol group.

Part 2: The Naming Algorithm (Logic Flow)

The following diagram illustrates the decision-making process for naming these polyfunctional compounds.

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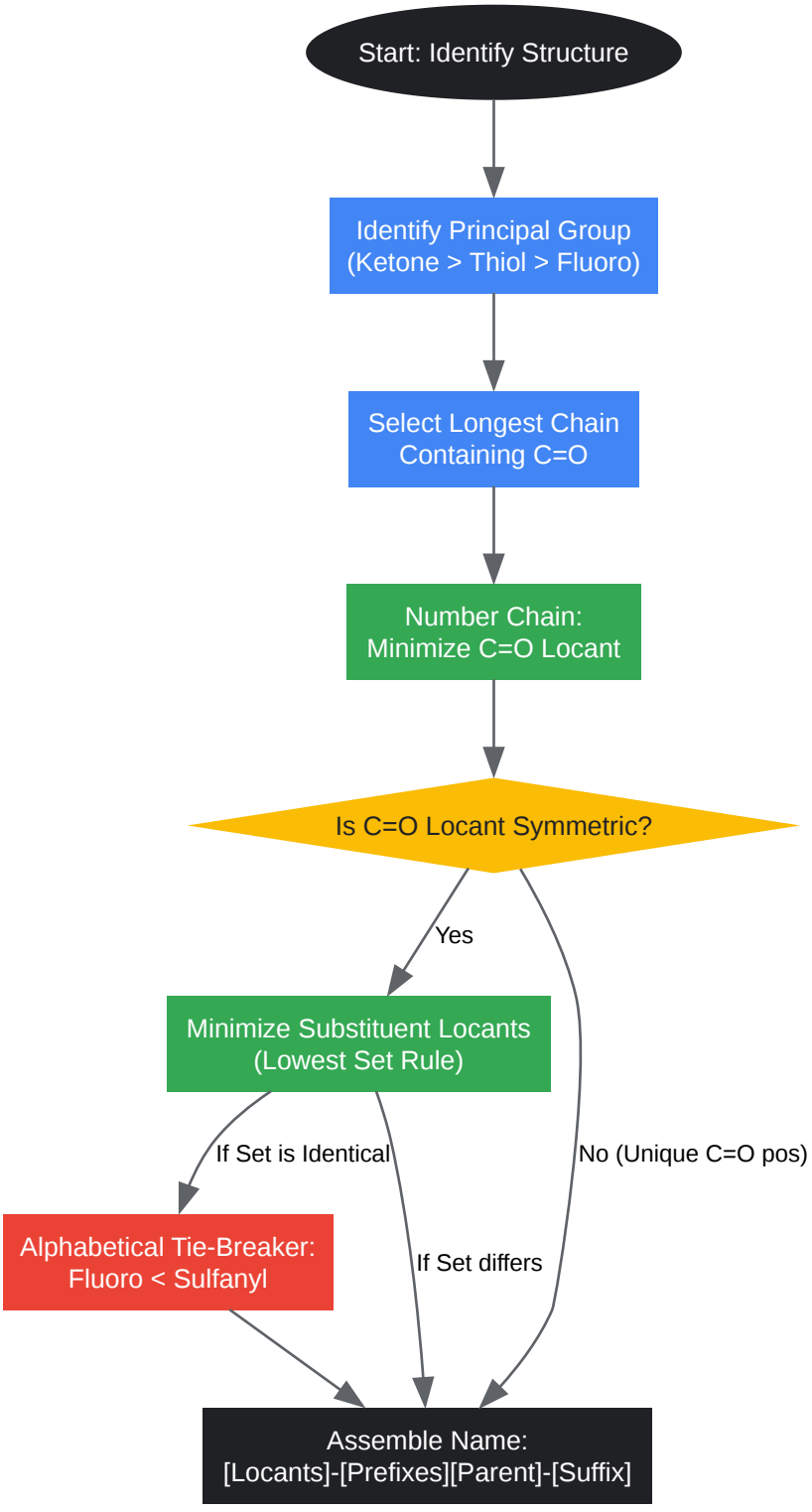

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Figure 1: Decision logic for IUPAC nomenclature of fluorinated mercapto-ketones.

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Part 3: Case Studies & Comparative Analysis

The following examples demonstrate the application of these rules, highlighting the shift from traditional to systematic nomenclature.

Case Study A: The Acyclic Tie-Breaker

Structure:

- Analysis:
  - Principal Group: Ketone (at C2).
  - Chain: 4 carbons (Butane).
  - Substituents: 4,4,4-trifluoro and 3-sulfanyl.
- Numbering: Numbering from right-to-left gives Ketone locant 2. Numbering from left-to-right gives Ketone locant 3. Right-to-left wins.
- Alphabetization: Fluoro (F) vs. Sulfanyl (S). F comes first.
- Name:4,4,4-Trifluoro-3-sulfanylbutan-2-one

Case Study B: The Symmetric Core (The "Trap")

Structure:

- Analysis:
  - Chain: 7 carbons (Heptane).
  - Principal Group: Ketone at C4 (Symmetric center).
- Numbering Options:
  - Left-to-Right: Fluoro at 1, Sulfanyl at 6. Set: {1, 6}.
  - Right-to-Left: Sulfanyl at 2, Fluoro at 7. Set: {2, 7}.

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- Decision: Compare sets term by term. 1 < 2. Therefore, Left-to-Right is preferred.
- Name:1-Fluoro-6-sulfanylheptan-4-one

Case Study C: Cyclic Systems

Structure: Cyclohexanone ring with

at C2 and

at C3.

- Numbering: C1 is assigned to the Ketone.[2][3][4] We must number towards the substituents to give them the lowest locants.[1][3][5]
- Direction: 1

  2(F)

  3(SH) is better than going the other way around the ring.
- Name:2-Fluoro-3-sulfanylcyclohexan-1-one (Note: "1-one" is often optional in rings, but systematic).

Table 1: Nomenclature Comparison

Structure Class	Traditional Name (Non-Standard)	Preferred IUPAC Name (PIN)
-Fluoro, -Thiol	-Fluoro- -mercaptoacetone	1-Fluoro-3-sulfanylpropan-2-one
Perfluorinated Tail	4,4,4-Trifluoro-3-mercaptobutan-2-one	4,4,4-Trifluoro-3-sulfanylbutan-2-one
Aromatic	3-Fluoro-4-mercaptoacetophenone	1-(3-Fluoro-4-sulfanylphenyl)ethan-1-one

Part 4: Structural Elucidation & Validation Protocol

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In drug development, naming is only as good as the structural evidence. The following protocol outlines the Structural Elucidation Workflow required to validate the regiochemistry of fluorinated mercapto-ketones before assigning a final name. This is critical because thiol migration and fluorine-induced shifts can obscure the correct isomer.

Experimental Workflow

Objective: Confirm the position of the fluorine relative to the ketone and thiol to validate the locant assignment.

- Step 1:

  F NMR Spectroscopy (The Anchor)

  - Rationale: Fluorine provides a distinct handle. The splitting pattern (multiplicity) reveals the number of adjacent protons (e.g., triplet = adjacent

).
  - Protocol: Dissolve 5-10 mg in

    . Acquire proton-decoupled and coupled

    F spectra.
  - Validation: A shift of

    -200 to -230 ppm usually indicates aliphatic fluorine.

- Step 2:

  C NMR (Carbonyl Verification)

  - Rationale: Confirm the ketone oxidation state and its chemical environment.
  - Protocol: Look for the diagnostic carbonyl peak at

    190-210 ppm.
  - Coupling check: Observe

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(160-170 Hz) or

(20-25 Hz) to determine the distance of F from the carbonyl.

- Step 3: High-Resolution Mass Spectrometry (HRMS)
  - Rationale: Confirm molecular formula and isotopic pattern (S has a distinct isotope contribution ~4.2%).

Validation Logic Diagram



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Figure 2: Analytical workflow for structural validation prior to nomenclature assignment.

References

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